

Physicochemical Profiling & Solid-State Engineering of Calcium Lactobionate Hydrate[1][2]

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Compound of Interest

Compound Name: *Calcium lactobionate hydrate*

Cat. No.: *B8006933*

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Executive Summary

Calcium Lactobionate Hydrate (Ca-LnH) represents a critical functional excipient at the intersection of high aqueous solubility and complex solid-state behavior.[1][2] As the calcium salt of lactobionic acid (4-O-β-D-galactopyranosyl-D-gluconic acid), it is widely utilized for its sequestering ability, mineral bioavailability, and stabilizing properties in organ preservation solutions (e.g., UW solution) and lyophilized protein formulations.[1][2]

For the formulation scientist, Ca-LnH presents a classic "solubility-stability" paradox.[1][2] While its amorphous form offers rapid dissolution kinetics, it is thermodynamically metastable and highly hygroscopic.[2] Conversely, the crystalline hydrate—often a dihydrate—provides the thermodynamic stability required for shelf-life but demands rigorous processing controls to isolate from the viscous, gel-prone mother liquors typical of sugar acid salts. This guide dissects these physicochemical attributes to enable rational formulation design.

Molecular Architecture & Solid-State Characterization[1][2]

Chemical Identity[1][2]

- IUPAC Name: Calcium bis(4-O-β-D-galactopyranosyl-D-gluconate) dihydrate[1][2]
- Molecular Formula: $C_{24}H_{42}CaO_{24}$ [1][2] · nH_2O (typically $n=2$ for the stable crystal)[1][2]
- Molecular Weight: ~754.7 g/mol (anhydrous) / ~790.7 g/mol (dihydrate)[1][2]
- CAS Number: 110638-68-1 (dihydrate); 5001-51-4 (anhydrous)[1][2]

Structural Dynamics

The lactobionate anion acts as a multidentate ligand. The calcium ion (

) is coordinated not just by the carboxylate group but also by hydroxyl groups on the gluconate and galactose moieties.[1][2] This chelation effect is responsible for its high solubility and its ability to prevent precipitation of calcium at neutral pH, a property distinct from simpler salts like calcium carbonate.

In the solid state, Ca-LnH exhibits polymorphism:

- Amorphous Form: Generated via spray-drying or rapid precipitation.[1][2] Characterized by a "halo" in Powder X-Ray Diffraction (PXRD) and a glass transition temperature () that is highly sensitive to moisture.[1][2]
- Crystalline Hydrate: Often obtained via slow crystallization from water/ethanol systems.[1][2] It forms needle-like (acicular) crystals that are birefringent under polarized light microscopy (PLM).[1][2]

Key Physicochemical Data[1][2][3]

Property	Value / Characteristic	Relevance to Formulation
Appearance	White to off-white free-flowing powder	Visual quality attribute.[1][2][3]
Solubility (Water)	Freely soluble (>100 mg/mL at 20°C)	Suitable for high-concentration parenteral fluids.[1][2]
Solubility (Ethanol)	Practically insoluble	Basis for anti-solvent purification protocols.[1][2]
pH (10% Solution)	6.5 – 7.5	Biocompatible; minimal buffering required.[1][2]
Specific Rotation		Identity test; indicates enantiomeric purity.[1][2]
Melting Point	Decomposes >195°C (chars)	Not suitable for hot-melt extrusion (HME).[1][2]
Hygroscopicity	High (Amorphous) / Moderate (Crystalline)	Critical Process Parameter (CPP) for packaging.[1][2]

Stability & Hygroscopicity Mechanisms[1][2]

The stability of Ca-LnH is governed by water activity (

).[1][2] The amorphous form acts as a "moisture sponge." Upon water uptake, the

of the amorphous solid drops below ambient temperature (plasticization), increasing molecular mobility and triggering a transition to the crystalline hydrate. This recrystallization often results in cake formation or "stone" formation in bulk powder.[2]

Visualization: Physical Stability Logic

The following diagram maps the thermodynamic pathway from the metastable amorphous state to the stable crystalline hydrate.



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Figure 1: The physical instability cascade of amorphous calcium lactobionate.[1][2] Moisture uptake lowers the glass transition temperature, facilitating the kinetic transformation to the thermodynamically stable crystalline hydrate.

Experimental Protocol: Controlled Crystallization

Objective: To purify Calcium Lactobionate from a crude reaction mixture and isolate the stable crystalline hydrate, avoiding the formation of an amorphous "oil" or gel.

Causality & Rationale:

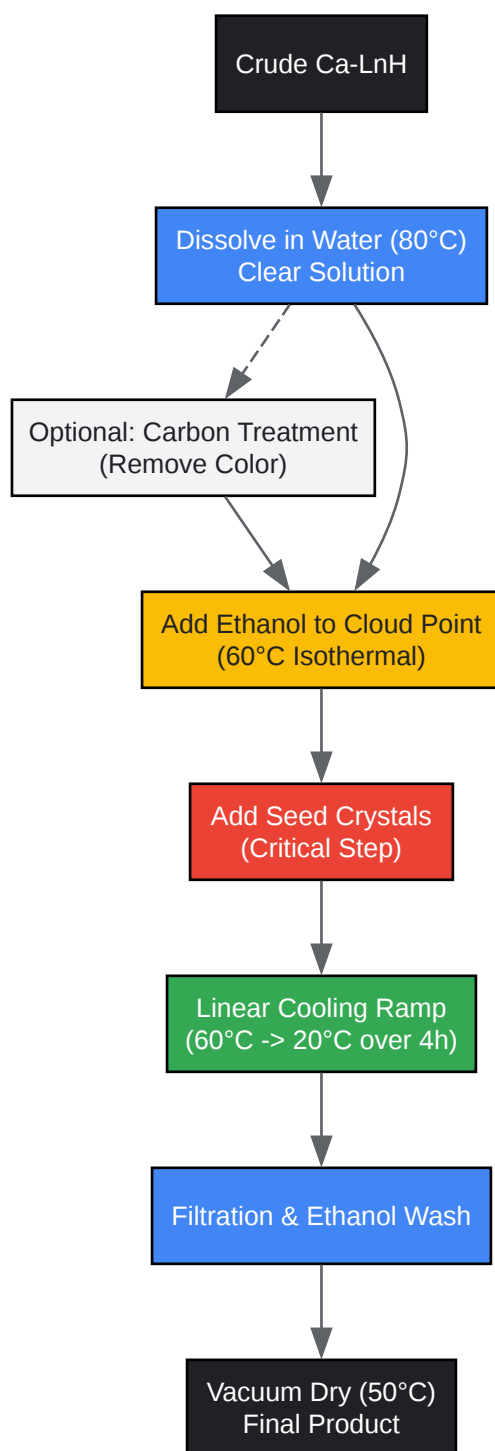
- Anti-solvent Selection: Ethanol is used because Ca-LnH is insoluble in it.[1][2] However, rapid addition causes "oiling out" (liquid-liquid phase separation) rather than crystallization.[1][2]
- Temperature Control: Hot dissolution ensures complete solvation; slow cooling controls supersaturation to favor crystal growth over nucleation.[1][2]
- Seeding: Essential to bypass the high nucleation energy barrier of this complex disaccharide salt.

Protocol Steps

- Dissolution:
 - Dissolve crude Calcium Lactobionate (e.g., from electrolytic oxidation of lactose) in distilled water at 80°C.
 - Target concentration: 50% w/w (near saturation).
 - Validation: Solution must be clear and colorless.[2] If colored, treat with activated carbon and filter hot.[2]
- Controlled Anti-Solvent Addition:
 - Maintain temperature at 60°C.

- Add Ethanol (95%) dropwise under constant, moderate stirring.
- Stop point: Stop adding ethanol immediately when a faint, persistent turbidity (cloud point) is observed. Do not oversaturate.
- Seeding:
 - Add seed crystals of pure Calcium Lactobionate Dihydrate (0.1% w/w).[\[1\]](#)[\[2\]](#)
 - Note: Without seeds, the system may remain metastable for days or form a gel.
- Crystallization Phase:
 - Cool the vessel from 60°C to 20°C over 4–6 hours (linear ramp).
 - Observation: "Hairlike" needles should form.[\[1\]](#)[\[2\]](#) If a sticky gum forms, reheat and add more water.[\[2\]](#)
- Isolation:
 - Filter the slurry using a vacuum Buchner funnel.
 - Wash: Wash the cake with a 50:50 Water:Ethanol mixture, followed by 100% Ethanol to displace water.
 - Drying: Dry at 50°C under vacuum. Caution: Temperatures >80°C may dehydrate the crystal lattice, leading to lattice collapse.

Visualization: Purification Workflow



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Figure 2: Step-by-step purification workflow emphasizing the critical seeding and cooling phases to prevent oiling out.[1][2]

Applications in Drug Delivery & Biologics[5]

Calcium Lactobionate is not merely a calcium source; it is a stabilizing excipient.[2][3][4]

Mechanisms of Action

- Chelation: The lactobionate moiety sequesters redox-active metal ions (Fe, Cu) that catalyze oxidative degradation of APIs.[1][2]
- Glass Formation: In lyophilized formulations, amorphous Ca-LnH provides a rigid glass matrix () that restricts the mobility of protein therapeutics, preventing unfolding and aggregation.[1][2]
- Hofmeister Effect: As a kosmotropic salt, it stabilizes the hydration shell of proteins (preferential hydration).[1][2]

Formulation Considerations

- Injectables: Used in high concentrations (up to 10-15%) in organ preservation fluids (e.g., Viaspan) to prevent cell swelling (osmotic agent) and membrane damage.[1][2]
- Tableting: The crystalline form is brittle.[2][5][6] For direct compression, it requires a binder. [2] The amorphous form is generally too sticky for high-speed tableting unless co-processed with silica or microcrystalline cellulose.[2]

References

- Isbell, H. S. (1933).[1][2][7] Preparation of Calcium Lactobionate and Lactobionic Delta-Lactone. Bureau of Standards Journal of Research, 11, 713.[8] [Link](#)
- Chem-Impex International. (n.d.).[1][2] **Calcium Lactobionate Hydrate** - Product Specifications. Retrieved October 24, 2023.[2] [Link](#)
- PubChem. (2023).[1][2] Calcium Lactobionate (Compound).[1][2][8][3][4][7][9][10][11][12] National Library of Medicine.[2] [Link](#)[1][2]

- Veljkovic, V. B., et al. (1988).[1][2] Kinetics of electrolytic oxidation of lactose. Enzyme and Microbial Technology. [Link](#)
- United States Pharmacopeia (USP). (2023).[1][2] Calcium Lactobionate Monograph. [Link\[1\]](#)
[\[2\]](#)

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Sources

- 1. Calcium Lactobionate | C₂₄H₄₆CaO₂₆ | CID 11954336 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Calcium lactobionate anhydrous | C₂₄H₄₂CaO₂₄ | CID 11170166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 5001-51-4: Calcium lactobionate | CymitQuimica [cymitquimica.com]
- 4. chemimpex.com [chemimpex.com]
- 5. improvedpharma.com [improvedpharma.com]
- 6. DSpace [kuscholarworks.ku.edu]
- 7. scispace.com [scispace.com]
- 8. researchgate.net [researchgate.net]
- 9. Calcium Gluconate + Calcium Lactobionate Uses, Benefits, Side Effects And Medicines [zeelabpharmacy.com]
- 10. trungtamthuoc.com [trungtamthuoc.com]
- 11. US1980996A - Process for the preparation of calcium lactobionate - Google Patents [patents.google.com]
- 12. calcium lactobionate, 5001-51-4 [thegoodscentscompany.com]
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